Application Notes and Protocols for Determining h-index Variants

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Hmtdo
Cat. No.:	B1214151

Get Quote

Introduction:

The h-index is a widely used metric to quantify the cumulative research output and impact of a scholar. It is inherently a time-dependent measure, as it evolves throughout a researcher's career. While a standardized "h(p,t) index" is not formally defined in existing bibliometric literature, the notation suggests a variant of the h-index calculated for a specific subset of publications, denoted by 'p', at a given time 't'.

These application notes provide detailed protocols for determining two plausible interpretations of an "h(p) index":

- h(period): The h-index calculated for publications within a specific time period.

- h(primary): The h-index calculated for publications where the researcher holds primary authorship.

These specialized variants can offer a more nuanced assessment of a researcher's recent productivity or their specific contributions as a lead author.

The h(period) Index: Assessing Impact over a Defined Timeframe

The h(period) index measures the impact of publications within a specified window of time. This can be particularly useful for evaluating recent research performance, for instance, in the

Tech Support

context of grant applications or periodic reviews.

Experimental Protocol for Determining the h(period) Index:

This protocol outlines the manual calculation of the h(period) index using data exported from a citation database such as Scopus or Web of Science.[1]

- Data Retrieval:

  - Log in to a comprehensive citation database (e.g., Web of Science, Scopus).

  - Perform an author search to locate the researcher's publication profile.

  - Select the desired time period for analysis (e.g., the last 5 years).

  - Export the list of publications from this period, ensuring that the export includes the total citation count for each publication.

- Data Compilation and Ranking:

  - Open the exported file in a spreadsheet program.

  - Create a table with two columns: "Publication" and "Total Citations".

  - Sort the publications in descending order based on the "Total Citations" column.[1]

- h(period) Index Calculation:

  - Add a third column to the table titled "Rank".

  - Number the publications sequentially starting from 1.

  - Identify the highest rank 'h' where the number in the "Total Citations" column is greater than or equal to the rank number.[2][3] This number is the h(period) index.
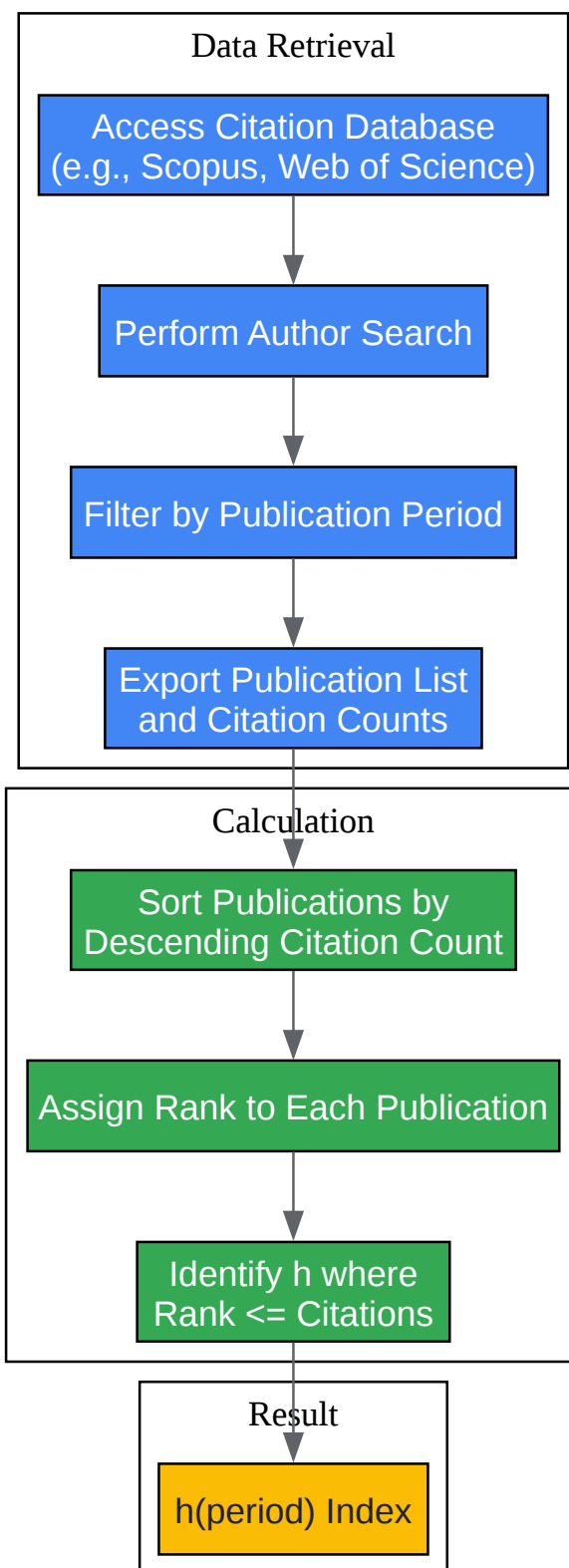
Data Presentation:

The following table illustrates the calculation of the h(period) for a researcher's publications over the last five years.

Publication (Last 5 Years)	Total Citations	Rank
Paper A	25	1
Paper B	18	2
Paper C	12	3
Paper D	7	4
Paper E	4	5
Paper F	3	6
Paper G	2	7

In this example, the h(period) index is 4, as there are 4 papers with at least 4 citations each.

Workflow for h(period) Calculation:

Data Retrieval

Access Citation Database
(e.g., Scopus, Web of Science)

↓

Perform Author Search

↓

Filter by Publication Period

↓

Export Publication List
and Citation Counts

Calculation

Sort Publications by
Descending Citation Count

↓

Assign Rank to Each Publication

↓

Identify h where
Rank <= Citations

Result

h(period) Index

Click to download full resolution via product page

Workflow for calculating the h(period) index.

The h(primary) Index: Focusing on Primary-Authored Contributions

The h(primary) index is a variant that considers only those publications where the researcher is a primary author (e.g., first or second author).[4] This metric can be used to assess the impact of a researcher's work in which they played a leading role.

Experimental Protocol for Determining the h(primary) Index:

- Data Retrieval and Filtering:

  - Access a citation database and retrieve the researcher's complete publication list with citation counts.

  - Manually or programmatically filter this list to retain only the publications where the researcher is the first or second author.

- Data Compilation and Ranking:

  - Create a table listing the primary-authored publications and their corresponding total citation counts.

  - Sort this table in descending order of citation counts.

- h(primary) Index Calculation:

  - Assign a rank to each publication in the sorted list.

 - The h(primary) index is the highest rank 'h' for which the citation count is greater than or equal to 'h'.

Data Presentation:

The table below shows a hypothetical calculation for an h(primary) index.

 Tech Support

Primary-Authored Publication	Total Citations	Rank
Paper 1	45	1
Paper 2	30	2
Paper 3	22	3
Paper 4	15	4
Paper 5	9	5
Paper 6	6	6
Paper 7	5	7
Paper 8	3	8

In this case, the researcher's h(primary) index is 6, as they have 6 primary-authored papers with at least 6 citations each.

Logical Diagram for h(primary) Calculation:
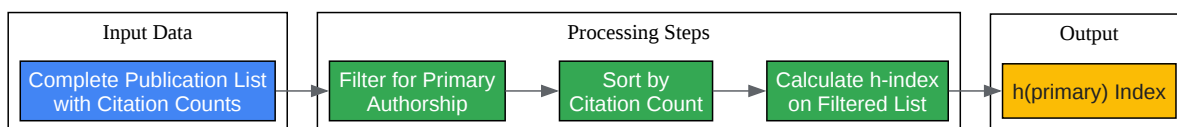
Click to download full resolution via product page

Logical flow for determining the h(primary) index.

Conclusion:

While the "h(p,t) index" is not a formally recognized metric, by interpreting 'p' as a specific parameter such as a time period or primary authorship, researchers can derive valuable insights into their scientific impact. The protocols and workflows provided here offer a systematic approach to calculating these h-index variants, allowing for a more detailed and

context-rich evaluation of scholarly output. It is important to note that, like the standard h-index, these variants can differ based on the citation database used.[5]

> **Need Custom Synthesis?**
>
> BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.
>
> Email: info@benchchem.com or Request Quote Online.

References

- 1. Scientific & Academic Research [support.clarivate.com]

- 2. The ultimate how-to-guide on the h-index - Paperpile [paperpile.com]

- 3. Scientific & Academic Research [support.clarivate.com]

- 4. c-index and Subindices of the h-index: New Variants of the h-index to Account for Variations in Author Contribution - PMC [pmc.ncbi.nlm.nih.gov]

- 5. What is an h-index? How do I find the h-index for a particular author? - Ask the Research Medical Library [mdanderson.libanswers.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Determining h-index Variants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214151#how-to-find-your-h-p-for-the-h-p-t-index]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com